

# Proper Disposal Procedures for AMPA Receptor Modulator-3

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## Compound of Interest

Compound Name: AMPA receptor modulator-3

Cat. No.: B15620942

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This document provides essential safety and logistical information for the proper disposal of **AMPA receptor modulator-3** (CAS No. 211311-39-6), intended for researchers, scientists, and drug development professionals. The following procedures are based on available safety data to ensure safe handling and compliance with regulations.

## Chemical and Safety Data Summary

While **AMPA receptor modulator-3** is not classified as a hazardous substance or mixture, proper laboratory safety protocols should always be followed.[\[1\]](#)

Identifier	Value	Reference
Product Name	AMPA receptor modulator-3	[1]
Catalog Number	HY-122150	[1]
CAS Number	211311-39-6	[1]
Molecular Formula	C18H22FNO2S	[1]
Molecular Weight	335.44 g/mol	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Known Hazards	None specified, though may emit irritant fumes during combustion.	[1]

## Disposal Protocol

The primary guideline for the disposal of **AMPA receptor modulator-3** is to adhere to all applicable country, federal, state, and local regulations.[1] The following steps provide a general operational plan for safe disposal.

**Step 1: Personal Protective Equipment (PPE)** Before handling the material, ensure appropriate personal protective equipment is worn. This includes:

- Safety glasses
- Gloves
- Laboratory coat

**Step 2: Handling and Waste Collection**

- Avoid creating dust or aerosols.[1]
- Handle the substance in a well-ventilated area, preferably within a chemical fume hood.[1]

- Collect waste material in a clearly labeled, sealed container suitable for chemical waste.

#### Step 3: Decontamination

- If any surfaces become contaminated, decontaminate them by scrubbing with alcohol.[\[1\]](#)
- Dispose of any contaminated cleaning materials (e.g., wipes, absorbent pads) in the designated chemical waste container.

#### Step 4: Storage of Waste

- Store the sealed waste container in a designated, secure area for chemical waste, away from incompatible materials.

#### Step 5: Final Disposal

- Dispose of the chemical waste through a licensed and certified hazardous waste disposal company.
- Ensure that the disposal method complies with all relevant national and local environmental regulations.[\[1\]](#)

## Accidental Release Measures

In the event of a spill, follow these procedures:

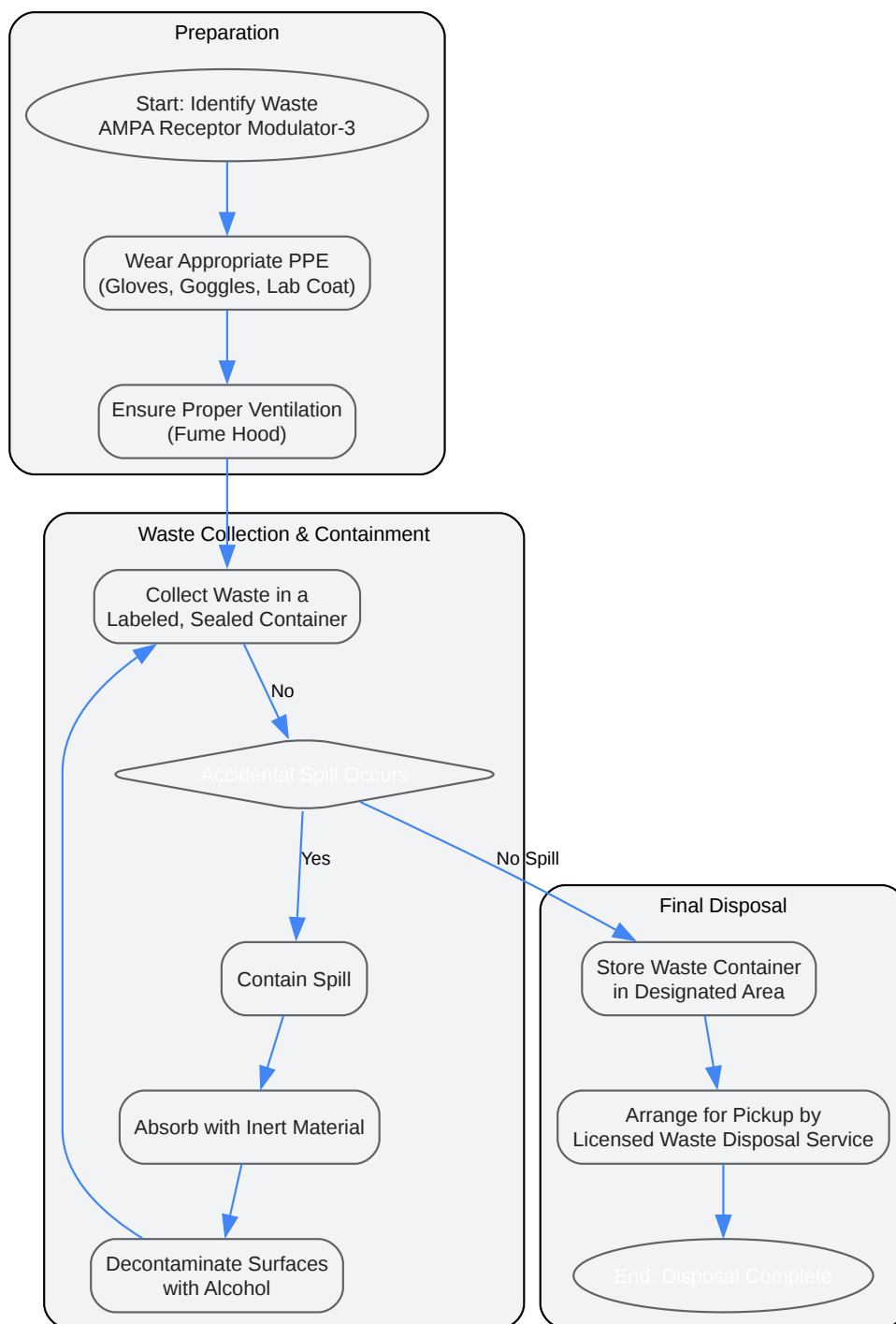
- Ensure adequate ventilation and evacuate personnel from the immediate area if necessary.[\[1\]](#)
- Wear full personal protective equipment, including respiratory protection if vapors, mist, or dust are generated.[\[1\]](#)
- Contain the spill to prevent it from entering drains or water courses.[\[1\]](#)
- For liquid solutions, absorb the spill using a finely-powdered, liquid-binding material such as diatomite or universal binders.[\[1\]](#)

- Collect the absorbed material and any contaminated soil into a suitable container for disposal.
- Decontaminate the spill area and any equipment used for cleanup with alcohol.[\[1\]](#)
- Dispose of all contaminated materials according to the disposal protocol outlined above.[\[1\]](#)

## First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Seek medical attention.[\[1\]](#)
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.[\[1\]](#)

## Disposal Workflow



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Caption: Workflow for the proper disposal of **AMPA receptor modulator-3**.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
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